

Application Note: ^1H NMR Characterization of Benzanilide

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Compound of Interest

Compound Name: Aniline;benzoic acid

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the synthesis of benzanilide via the Schotten-Baumann reaction and its subsequent characterization using ^1H NMR spectroscopy. It includes expected chemical shifts, coupling constants, and peak assignments to facilitate the identification and purity assessment of the final product.

Introduction

Benzanilide is a chemical compound with the formula $\text{C}_6\text{H}_5\text{C}(\text{O})\text{NHC}_6\text{H}_5$. It is a key structural motif found in numerous biologically active compounds and serves as a versatile intermediate in organic synthesis. Accurate characterization of the benzanilide product is crucial to ensure its identity and purity for subsequent applications. ^1H NMR (Proton Nuclear Magnetic Resonance) spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. This application note outlines the synthesis of benzanilide and the interpretation of its ^1H NMR spectrum.

Experimental Protocols

Synthesis of Benzanilide (Schotten-Baumann Reaction)

This protocol describes the synthesis of benzanilide from aniline and benzoyl chloride.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials:

- Aniline (2.5 mL, 2.6 g)
- 10% Aqueous Sodium Hydroxide (NaOH) solution (25 mL)
- Benzoyl chloride (3.5 mL)
- Ethanol (for recrystallization)
- Distilled water
- Erlenmeyer flask (100 mL) with a stopper
- Buchner funnel and filter paper
- Beakers
- Graduated cylinders
- Magnetic stirrer and stir bar (optional)

Procedure:

- In a 100 mL Erlenmeyer flask, combine 2.5 mL of aniline and 25 mL of 10% aqueous NaOH solution.
- Stopper the flask and shake vigorously for 10-15 minutes.
- Carefully add 3.5 mL of benzoyl chloride to the mixture in small portions while continuing to shake.
- After the addition is complete, stopper the flask again and shake for another 15-20 minutes. A white solid precipitate of crude benzanilide will form.
- Filter the crude product using a Buchner funnel and wash the solid with cold distilled water to remove any unreacted starting materials and salts.

- Recrystallize the crude benzanilide from hot ethanol to obtain the purified product.
- Dry the purified crystals and determine the melting point (expected: 161-163 °C).

1H NMR Sample Preparation

Materials:

- Purified benzanilide
- Deuterated chloroform (CDCl_3) or Deuterated Dimethyl Sulfoxide (DMSO-d_6)
- NMR tube
- Pipette

Procedure:

- Dissolve 5-10 mg of the purified benzanilide in approximately 0.6-0.7 mL of deuterated solvent (e.g., CDCl_3) in a clean, dry vial.
- Transfer the solution to an NMR tube.
- Place the NMR tube in the NMR spectrometer for analysis.

Data Presentation: 1H NMR Data for Benzanilide

The following table summarizes the expected 1H NMR spectral data for benzanilide in CDCl_3 .

[4]

Signal Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
NH	7.82	br s	-	1H
Aromatic CH (ortho to C=O)	7.86	d	7.0	2H
Aromatic CH (ortho to NH)	7.64	d	8.2	2H
Aromatic CH (para to C=O)	7.55	t	7.5	1H
Aromatic CH (meta to C=O)	7.49	t	7.5	2H
Aromatic CH (meta to NH)	7.38	t	7.8	2H
Aromatic CH (para to NH)	7.16	t	7.2	1H

br s = broad singlet, d = doublet, t = triplet

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the synthesis and characterization of benzanilide.



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Caption: Experimental workflow for the synthesis and ^1H NMR characterization of benzanilide.

Discussion

The ^1H NMR spectrum of benzanilide provides distinct signals for the amide proton and the aromatic protons. The amide proton (NH) typically appears as a broad singlet around 7.82 ppm. The aromatic region (7.1-7.9 ppm) can be complex due to the presence of two different phenyl rings. The protons on the benzoyl ring are generally shifted downfield compared to those on the aniline ring due to the electron-withdrawing effect of the carbonyl group. The ortho protons to the carbonyl group appear as a doublet around 7.86 ppm, while the ortho protons to the amide group appear as a doublet around 7.64 ppm. The remaining meta and para protons appear as triplets between 7.16 and 7.55 ppm. The integration of the peaks should correspond to the number of protons in each environment, confirming the structure of the synthesized benzanilide.

Disclaimer: This application note is for informational purposes only. Researchers should always follow appropriate laboratory safety procedures and consult relevant safety data sheets (SDS) before handling any chemicals. The experimental conditions may need to be optimized for specific laboratory setups.

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